

An In-depth Technical Guide to 3-(2-Methoxyphenyl)propanoic Acid

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Compound of Interest

Compound Name: 3-(2-Methoxyphenyl)propanoic acid

Cat. No.: B180961

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(2-Methoxyphenyl)propanoic acid, with the CAS number 6342-77-4, is a carboxylated aromatic compound.^[1] Structurally, it features a propanoic acid group attached to a benzene ring substituted with a methoxy group at the ortho position. This arrangement imparts specific chemical properties that make it a valuable intermediate in organic synthesis, particularly within the pharmaceutical and fine chemical industries. Its role as a precursor allows for the synthesis of more complex molecules, leveraging the reactivity of both its carboxylic acid function and the aromatic ring for further chemical modifications. This guide provides a comprehensive overview of its chemical and physical properties, a detailed experimental protocol for its synthesis, and a discussion of its potential, though not definitively established, biological activities.

Chemical and Physical Properties

3-(2-Methoxyphenyl)propanoic acid is typically a white to pale cream crystalline powder.^[2] Its key physicochemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	6342-77-4	[1] [2]
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1] [2]
Molecular Weight	180.20 g/mol	[1] [2]
Appearance	White to pale cream crystalline powder	[2]
Melting Point	85-89 °C	
Boiling Point	305 °C at 760 mmHg	N/A
Flash Point	119.4 °C	N/A
InChI Key	XSZSNLOPIWWFHS-UHFFFAOYSA-N	[1]
SMILES	COC1=CC=CC=C1CCC(=O)O	N/A

Experimental Protocols

Synthesis of 3-(2-Methoxyphenyl)propanoic acid via Catalytic Hydrogenation

A common and efficient method for the synthesis of **3-(2-Methoxyphenyl)propanoic acid** is the catalytic hydrogenation of 2-methoxycinnamic acid. This reaction selectively reduces the carbon-carbon double bond of the cinnamic acid derivative without affecting the aromatic ring or the carboxylic acid group.

Reaction Scheme:

Caption: Hypothesized inhibition of the cyclooxygenase pathway by arylpropionic acids.

This proposed mechanism involves the inhibition of COX-1 and COX-2 by the arylpropionic acid derivative. By blocking these enzymes, the synthesis of prostaglandins from arachidonic acid is prevented, thereby reducing inflammation, pain, and fever. Further research is required to confirm if **3-(2-Methoxyphenyl)propanoic acid** specifically follows this pathway and to determine its potency and selectivity for the COX isoforms.

Conclusion

3-(2-Methoxyphenyl)propanoic acid is a well-characterized chemical compound with established physical and chemical properties. Its synthesis is readily achievable through standard organic chemistry techniques, such as the catalytic hydrogenation of its cinnamic acid precursor. While its primary utility lies in its role as a versatile intermediate for the synthesis of more complex molecules, particularly in the pharmaceutical industry, its own biological activities remain largely unexplored. Based on its structural class, a potential anti-inflammatory mechanism via COX inhibition can be hypothesized, but this requires experimental validation. This guide provides a solid foundation for researchers and drug development professionals working with or considering the use of this compound in their synthetic and discovery efforts.

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References

- 1. 3-(2-Methoxyphenyl)propionic acid [webbook.nist.gov]
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